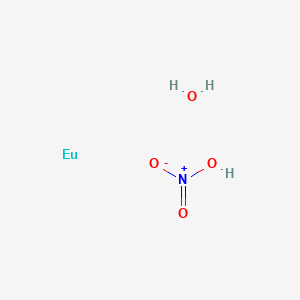

Nitric acid, europium(3+) salt, hexahydrate (8CI,9CI)

• IUPAC Name: europium;nitric acid;hydrate
• InChI: InChI=1S/Eu.HNO3.H2O/c;2-1(3)4;/h;(H,2,3,4);1H2
• InChI Key: YKSZYSXEIHFAMG-UHFFFAOYSA-N
• Canonical SMILES: [N+](=O)(O)[O-].O.[Eu]
• Molecular Formula: EuH3NO4
• Molecular Weight: 232.99 g/mol
• CAS No.: 10031-53-5

Description

Nitric acid, europium(3+) salt, hexahydrate (systematic name: europium(III) nitrate hexahydrate) is a rare earth compound with the molecular formula Eu(NO₃)₃·6H₂O and CAS numbers 10031-53-5 (hexahydrate) and 10138-01-9 (anhydrous form). It is a hygroscopic, crystalline solid with a molecular weight of 446.07 g/mol . The compound is highly soluble in water and polar solvents, making it a critical precursor in materials science, particularly for synthesizing europium-doped phosphors, luminescent materials, and metal-organic frameworks (MOFs) . Europium(III) ions (Eu³⁺) exhibit strong red luminescence under UV excitation, which is exploited in optoelectronics and biomedical imaging .

Key properties:

• Oxidizing agent (Risk Phrase R8: Contact with combustible material may cause fire) .
• Hygroscopicity: Requires storage in airtight containers.
• Applications: LEDs, lasers, fluorescent probes, and catalysts .

Preparation Methods

Key Reaction Parameters:

• Acid Concentration : Nitric acid concentrations typically range from 6–8 M to ensure complete dissolution of $\text{Eu}_2\text{O}_3$.

• Temperature : The reaction is exothermic and conducted at ambient or slightly elevated temperatures (25–60°C).

• Stoichiometry : A molar ratio of $1:3$ for $\text{Eu}_2\text{O}_3:\text{HNO}_3$ is maintained to avoid residual reactants.

After the reaction, the solution is evaporated under reduced pressure to initiate crystallization. Slow cooling to 0–5°C promotes the formation of hexahydrate crystals, which are then filtered and dried under vacuum.

Industrial-Scale Production and Optimization

Industrial processes emphasize scalability and purity control. Key steps include:

Crystallization Techniques

• Seed Crystal Addition : Introducing seed crystals during cooling ensures uniform crystal growth and minimizes impurities.

• pH Adjustment : Maintaining a pH of 1–2 during crystallization prevents hydrolysis of europium ions, which could form oxynitrate byproducts.

Table 1: Industrial-Grade Purity Specifications

Purity Grade	Eu₂O₃/REO (%)	Fe₂O₃ (ppm)	CaO (ppm)	Cl⁻ (ppm)
99.9% (3N)	≥99.9	≤20	≤50	≤50
99.99% (4N)	≥99.99	≤10	≤10	≤50
99.999% (5N)	≥99.999	≤5	≤5	≤5

Alternative Synthetic Routes and Complexation

While the $\text{Eu}_2\text{O}_3$-$\text{HNO}_3$ route dominates, alternative methods exist for specialized applications:

Metathesis Reactions

Europium(III) chloride hexahydrate ($\text{EuCl}_3 \cdot 6\text{H}_2\text{O}$) can react with silver nitrate ($\text{AgNO}_3$) to yield the nitrate salt:

$$\text{EuCl}$$3 + 3\text{AgNO}3 \rightarrow \text{Eu(NO}3\text{)}3 + 3\text{AgCl} \downarrow

This method is less common due to the higher cost of $\text{AgNO}_3$ and the need to remove $\text{AgCl}$ byproducts.

Hydrothermal Synthesis

In materials science, europium nitrate hexahydrate is synthesized hydrothermally with ligands like 1,3,5-trimesic acid to form coordination polymers. For example, a mixture of $\text{Eu(NO}_3\text{)}_3 \cdot 6\text{H}_2\text{O}$, ligand, and water is heated at 120°C for 24 hours to yield luminescent metal-organic frameworks.

Quality Control and Analytical Characterization

Purity Assessment

• Inductively Coupled Plasma Mass Spectrometry (ICP-MS) : Quantifies trace metal impurities (e.g., Fe, Ca) to ppm levels.

• Thermogravimetric Analysis (TGA) : Confirms the hexahydrate stoichiometry by measuring mass loss during dehydration (85–100°C) and nitrate decomposition (200–400°C).

Structural Confirmation

• X-Ray Diffraction (XRD) : Matches crystal patterns against the reference ICDD database (PDF 00-024-1039).

• FT-IR Spectroscopy : Identifies characteristic nitrate vibrations at 1380 cm⁻¹ ($\nu_3$) and 830 cm⁻¹ ($\nu_2$) .

Chemical Reactions Analysis

Types of Reactions

Nitric acid, europium(3+) salt, hexahydrate undergoes several types of chemical reactions, including:

Oxidation: It can act as an oxidizing agent in various chemical reactions.

Reduction: It can be reduced to europium(II) compounds under specific conditions.

Substitution: It can participate in substitution reactions where the nitrate ions are replaced by other ligands.

Common Reagents and Conditions

Common reagents used in reactions with nitric acid, europium(3+) salt, hexahydrate include reducing agents like hydrogen gas (H2) or sodium borohydride (NaBH4) for reduction reactions. Oxidation reactions may involve reagents like oxygen (O2) or other oxidizing agents. Substitution reactions typically require ligands such as phosphines or amines .

Major Products Formed

The major products formed from these reactions depend on the specific type of reaction. For example:

Oxidation: Europium(III) oxide (Eu2O3)

Reduction: Europium(II) compounds

Substitution: Complexes with different ligands

Scientific Research Applications

Material Science

Europium(III) nitrate hexahydrate is utilized in the synthesis of advanced materials. Its ability to form complexes with various ligands allows it to be used in:

• Metal-Organic Frameworks (MOFs) : It can react with organic acids to form coordination polymers under hydrothermal conditions, which are valuable for gas storage and separation applications .
• Nanoparticle Synthesis : The compound serves as a precursor for the production of europium-doped nanoparticles, which exhibit luminescent properties useful in optoelectronic devices .

Optical Applications

The unique luminescent properties of europium compounds make them suitable for:

• Phosphors in Lighting and Displays : Europium(III) nitrate is employed in the production of red phosphors for cathode ray tubes and LED technologies .
• Laser Materials : Its incorporation into laser materials enhances the efficiency and output of solid-state lasers due to its sharp emission lines .

Catalysis

Europium(III) nitrate hexahydrate has applications in catalysis:

• Automotive Catalysts : It is used in catalytic converters to enhance the oxidation of hydrocarbons and reduce emissions .
• Petrochemical Processes : The compound serves as a catalyst in various chemical reactions that require high purity and specific catalytic properties .

Biochemical Applications

In biochemical research, europium(III) nitrate hexahydrate is utilized for:

• Fluorescent Probes : Its luminescent properties are harnessed in bioassays and imaging techniques for tracking biological molecules and processes .
• Heavy Atom Derivatization : It is employed in X-ray crystallography as a heavy atom reagent to enhance diffraction patterns of biological macromolecules .

Case Study 1: Europium-Doped Nanoparticles

Research has demonstrated that europium(III) nitrate hexahydrate can be used to synthesize europium-doped nanoparticles through a solvothermal method. These nanoparticles exhibit strong red emission under UV light, making them suitable for applications in biological imaging and optoelectronics.

Case Study 2: Development of Metal-Organic Frameworks

A study focused on the reaction of europium(III) nitrate with trimesic acid resulted in the formation of a metal-organic framework that showed significant gas adsorption capabilities. This framework was characterized using X-ray diffraction and BET surface area analysis, highlighting its potential for carbon capture technologies.

Mechanism of Action

The mechanism by which nitric acid, europium(3+) salt, hexahydrate exerts its effects involves its ability to act as an oxidizing or reducing agent, depending on the reaction conditions. The molecular targets and pathways involved include interactions with various ligands and substrates, leading to the formation of different europium-based compounds. These interactions are crucial for its applications in catalysis, imaging, and material synthesis .

Comparison with Similar Compounds

Research Findings and Trends

Extraction and Purification

Europium(III) nitrate is selectively recovered from mixed lanthanide solutions using Cyanex 272-PAN () or aqueous two-phase systems (ATPS) with polyethylene glycol (). These methods achieve >95% purity by exploiting differences in lanthanide coordination chemistry .

Optoelectronic Innovations

Europium(III) nitrate is integral to metal-organic frameworks (MOFs) and BioMOFs for tunable luminescence. For example, Eu³⁺-terephthalate MOFs emit intense red light under UV, enabling applications in anti-counterfeiting tags and environmental sensors .

Biological Activity

Nitric acid, europium(3+) salt, hexahydrate (commonly referred to as europium(III) nitrate hexahydrate) is a compound with notable applications in various fields, including biomedicine. This article focuses on its biological activity, particularly its osteogenic, angiogenic, antibacterial, and anti-tumor properties. The compound's potential as a biomaterial and its role in therapeutic applications are also discussed.

• Chemical Formula : EuH₁₂N₃O₁₅
• Molecular Weight : 446.066 g/mol
• CAS Number : 10031-53-5
• Appearance : Colorless crystalline solid
• Solubility : Soluble in water

Osteogenic Properties

Research indicates that europium ions can enhance the osteogenic differentiation of stem cells. In a study involving europium-doped calcium polyphosphate, it was found that the addition of europium significantly increased the secretion of osteogenic markers in human mesenchymal stem cells (hMSCs) .

Biomaterial Type	Europium Concentration	Cell Type	Assessment Method	Results
Calcium Polyphosphate	5% Eu	hMSCs	Alkaline phosphatase assay	Increased osteogenic marker secretion

Angiogenic Properties

Europium(III) nitrate hexahydrate has been shown to promote angiogenesis. In experiments with endothelial cells, the compound enhanced the expression of angiogenesis-related genes and proteins. For instance, europium-doped mesoporous silica nanoparticles (MSNs) demonstrated improved angiogenic differentiation in human umbilical vein endothelial cells (HUVECs) .

Experimental Group	Control Group	Cell Type	Evaluation Method	Findings
Europium-doped MSNs	Blank control	HUVECs	RT-qPCR	Increased expression of angiogenic genes

Antibacterial Activity

The antibacterial properties of europium compounds have been explored in various studies. Europium(III) ions exhibit low toxicity and can inhibit bacterial growth through mechanisms that involve reactive oxygen species (ROS) generation . This property makes europium-containing materials promising candidates for biomedical applications.

Anti-Tumor Activity

Recent investigations have highlighted the potential anti-tumor effects of europium compounds. In vitro studies have demonstrated that europium ions can induce apoptosis in cancer cells through the activation of specific signaling pathways, including the nitric oxide (NO) signaling pathway .

Case Studies

• Osteogenic Differentiation Study :
  • Objective : To assess the impact of europium doping on hMSCs.
  • Methodology : hMSCs were cultured with varying concentrations of europium-doped calcium phosphate.
  • Results : The 5% europium group showed a significant increase in alkaline phosphatase activity compared to controls.
• Angiogenesis Assay :
  • Objective : To evaluate the angiogenic potential of europium nanoparticles.
  • Methodology : HUVECs were treated with europium nanoparticles and assessed for gene expression changes.
  • Results : Enhanced expression of VEGF and other angiogenesis-related genes was observed.
• Antibacterial Efficacy Test :
  • Objective : To determine the antibacterial activity of europium ions against E. coli.
  • Methodology : Bacterial cultures were exposed to varying concentrations of europium solutions.
  • Results : Significant inhibition of bacterial growth was noted at higher concentrations.

Q & A

Q. How is europium(III) nitrate hexahydrate synthesized in the laboratory, and what stoichiometric considerations are critical for purity?

Europium(III) nitrate hexahydrate is typically synthesized by dissolving europium(III) oxide (Eu₂O₃) in dilute nitric acid under controlled conditions. The reaction follows:

$$\text{Eu}_2\text{O}_3 + 6\text{HNO}_3 \rightarrow 2\text{Eu}(\text{NO}_3)_3\cdot6\text{H}_2\text{O} + 3\text{H}_2\text{O}$$

Key factors include maintaining a molar ratio of 1:6 (Eu₂O₃:HNO₃) and using excess nitric acid to prevent hydrolysis. Post-synthesis, crystallization at 4°C ensures hexahydrate formation. Impurity removal requires vacuum filtration and ethanol washing .

Q. What analytical techniques are essential for characterizing europium(III) nitrate hexahydrate’s structural and compositional integrity?

• X-ray Diffraction (XRD): Confirms crystallinity and phase purity by matching peaks with reference data (e.g., monoclinic or hexagonal systems) .
• FTIR Spectroscopy: Identifies nitrate ($\text{NO}_3^-$) vibrational modes (~1380 cm⁻¹) and water O–H stretches (~3400 cm⁻¹) to verify hydration state .
• Thermogravimetric Analysis (TGA): Quantifies water loss (6 H₂O molecules) upon heating to 150°C, ensuring correct stoichiometry .

Q. What safety protocols are mandatory for handling europium(III) nitrate hexahydrate in aqueous solutions?

• Personal Protective Equipment (PPE): Nitrile gloves, lab coats, and goggles to prevent skin/eye contact (Risk Phrase R8: Oxidizing agent) .
• Ventilation: Use fume hoods to avoid inhalation of decomposition products (e.g., NOₓ gases).
• Storage: Keep in airtight containers at 2–8°C to prevent deliquescence and oxidation .

Advanced Research Questions

Q. How does europium(III) nitrate hexahydrate function as a precursor for luminescent coordination polymers, and what ligand systems optimize emission properties?

Europium(III) ions ($\text{Eu}^{3+}$) exhibit strong red emission due to $^5\text{D}_0\rightarrow^7\text{F}_2$ transitions. Hydrothermal reactions with carboxylate ligands (e.g., 1,3,5-trimesic acid) form porous frameworks. Key parameters:

• pH Control: Maintain pH 5–6 to prevent ligand protonation and ensure coordination.
• Solvent Choice: Ethanol/water mixtures enhance crystallinity.
• Doping: Partial substitution with $\text{Gd}^{3+}$ or $\text{Tb}^{3+}$ improves quantum yield via energy transfer .

Q. What mechanisms underlie the thermal decomposition of europium(III) nitrate hexahydrate, and how do intermediates affect catalytic applications?

TGA-DSC studies reveal a three-step decomposition:

• Dehydration (25–150°C): Loss of 6 H₂O molecules.
• Nitrate Degradation (150–400°C): $\text{NO}_3^-$ → $\text{NO}_2^-$ → $\text{NO}$, forming $\text{Eu}_2\text{O}(\text{NO}_3)_4$.
• Oxide Formation (>400°C): Final product is $\text{Eu}_2\text{O}_3$. Intermediate oxynitrates ($\text{EuO}(\text{NO}_3)$) exhibit Lewis acidity, useful in oxidative catalysis (e.g., toluene oxidation) .

Q. How do hydration state variations (hexahydrate vs. anhydrous) impact europium(III) nitrate’s reactivity in sol-gel syntheses?

• Hexahydrate: Slower hydrolysis due to water ligands, favoring controlled gelation for thin-film deposition.
• Anhydrous Form: Rapid hydrolysis in ethanol generates smaller nanoparticles (<20 nm) but requires strict anhydrous conditions. FTIR monitoring of $\nu(\text{Eu-O})$ bands (450–500 cm⁻¹) tracks structural changes during sol-gel transitions .

Q. What strategies mitigate europium(III) nitrate hexahydrate’s hygroscopicity in long-term storage for electrochemical studies?

• Desiccants: Store with silica gel or molecular sieves (3Å) to adsorb residual moisture.
• Encapsulation: Coat crystals with paraffin or polyvinyl alcohol (PVA) to reduce air exposure.
• Alternative Salts: Use less hygroscopic derivatives (e.g., europium acetate) for humidity-sensitive applications .

Data Contradiction Analysis

Q. Discrepancies in reported CAS numbers (10031-53-5 vs. 10138-01-9): How should researchers validate the correct hydrate form?

• 10031-53-5: Refers specifically to the hexahydrate ($\text{Eu}(\text{NO}_3)_3\cdot6\text{H}_2\text{O}$), confirmed by TGA (26.5% mass loss for H₂O) .
• 10138-01-9: Denotes the anhydrous salt, identifiable via elemental analysis (absence of H₂O IR bands) . Cross-check supplier SDS files and hydrate-specific analytical data to avoid misidentification .
